

Proper Disposal Procedures for Ophioglonol

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Compound of Interest

Compound Name: *Ophioglonol*

Cat. No.: *B1249540*

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This document provides essential safety and logistical information for the handling and disposal of **Ophioglonol**, a hydroxy homoflavonoid.^[1] Given its potential biological activity and classification as a research chemical, it must be treated as hazardous waste unless comprehensive toxicological data becomes available to prove otherwise.

Ophioglonol Safety & Physicochemical Data

All personnel must review this information before handling **Ophioglonol**. This data is compiled from publicly available chemical databases.

Property	Value	Source
IUPAC Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3-(hydroxymethyl)chromen-4-one	PubChem[1]
Molecular Formula	C ₁₆ H ₁₂ O ₇	PubChem[1]
Molecular Weight	316.26 g/mol	PubChem[1]
Appearance	Assumed to be a solid (typical for flavonoids)	N/A
Solubility	Expected to be soluble in organic solvents like DMSO, ethanol, and methanol; sparingly soluble in water.	N/A
Toxicity Data	Not well-established. Treat as potentially cytotoxic and harmful if swallowed, inhaled, or absorbed through the skin. [3]	N/A
Reactivity	Stable under normal laboratory conditions. Incompatible with strong oxidizing agents.[4]	N/A

Immediate Safety and Handling Protocol

Personal Protective Equipment (PPE): Before handling **Ophioglonol** in any form (solid or in solution), the following PPE is mandatory:

- Gloves: Nitrile gloves (double-gloving is recommended).
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.
- Lab Coat: A buttoned lab coat must be worn.

- Respiratory Protection: If handling the powder outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved N95 respirator is required.

Engineering Controls:

- All weighing and initial dilutions of solid **Ophioglonol** must be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of fine particulates.
- Work surfaces should be covered with absorbent, plastic-backed paper to contain spills.

Step-by-Step Waste Disposal Procedure

Ophioglonol waste must be segregated into different streams based on its physical and chemical form. All waste containers must be properly labeled, kept closed except when adding waste, and stored in a designated Satellite Accumulation Area (SAA).^{[4][5]}

Step 1: Waste Segregation and Containerization

- Solid **Ophioglonol** Waste:
 - Container: Place pure, unused **Ophioglonol** or grossly contaminated solids into a securely sealed, chemically compatible container (e.g., the original manufacturer's container or a new, clean polyethylene jar).^{[6][7]}
 - Labeling: Affix a "Hazardous Waste" label. List "**Ophioglonol**" and its CAS number (850894-19-8) as the contents.^[1]
- Contaminated Lab Supplies (Solid Waste):
 - Container: This includes gloves, weigh boats, pipette tips, and absorbent paper. Double-bag this waste in clear plastic bags.^[6] The outer bag must have a "Hazardous Waste" label.
 - Labeling: List contents as "Debris contaminated with **Ophioglonol** (CAS: 850894-19-8)."
- Liquid **Ophioglonol** Waste (Non-Halogenated):

- Container: For solutions of **Ophioglonol** in solvents like ethanol, methanol, or DMSO. Use a designated, shatter-resistant waste container with a screw-on cap. Do not mix with halogenated solvent waste.
- Labeling: Affix a "Hazardous Waste" label. List all chemical constituents with their approximate percentages (e.g., "**Ophioglonol** (~1%), Methanol (99%)").
- Aqueous **Ophioglonol** Waste:
 - Container: Collect in a separate, clearly labeled aqueous waste container.
 - Disposal: Do not dispose of aqueous solutions containing **Ophioglonol** down the drain.^[8] Treat as hazardous chemical waste.
 - Labeling: Affix a "Hazardous Waste" label and list all components.
- "Sharps" Waste:
 - Container: Needles, syringes, or contaminated broken glass must be placed in a designated sharps container.
 - Labeling: The container must be labeled "Sharps" and "Hazardous Waste," listing "Contaminated with **Ophioglonol**."

Step 2: Storage in Satellite Accumulation Area (SAA)

- Store all waste containers in a designated SAA, which must be at or near the point of generation.^[4]
- Ensure secondary containment is used to capture any potential leaks, especially for liquid waste.^[6] The secondary container must be able to hold 110% of the volume of the largest primary container.^[6]
- Segregate incompatible waste types (e.g., keep **Ophioglonol** waste away from strong oxidizers).^[4]

Step 3: Arranging for Disposal

- Once a waste container is full or has been accumulating for the maximum allowed time (e.g., 90 days), request a pickup from your institution's Environmental Health & Safety (EHS) department.[\[6\]](#)
- Do not overfill containers; leave at least 10% headspace for expansion.[\[7\]](#)

Experimental Protocol: Decontamination of Non-Disposable Equipment

This protocol details the procedure for decontaminating surfaces and non-disposable equipment (e.g., glassware, stir bars) that have come into contact with **Ophioglonol**. Since no single agent is known to deactivate all cytotoxic drugs, this procedure focuses on a robust cleaning method to physically remove the compound.[\[9\]](#)

Materials:

- Detergent solution (e.g., 1% Alconox or equivalent)
- 70% Ethanol or Isopropanol
- Deionized Water
- Three separate wash bins
- Personal Protective Equipment (PPE) as specified above

Procedure:

- Pre-cleaning: Carefully wipe the surface or item with a disposable wipe soaked in 70% ethanol to remove gross contamination. Dispose of the wipe as contaminated solid waste.
- First Wash (Detergent): Submerge the item in the first wash bin containing the detergent solution. Scrub thoroughly to ensure all surfaces are cleaned. This step physically removes the contaminant.[\[10\]](#)
- Second Wash (Water Rinse): Transfer the item to the second bin containing deionized water. Rinse thoroughly to remove any residual detergent and suspended **Ophioglonol**.

- **Third Wash (Solvent Rinse):** Transfer the item to the third bin containing 70% ethanol or isopropanol. This final rinse helps to remove any remaining trace amounts of the compound that are more soluble in alcohol.
- **Drying:** Allow the equipment to air dry completely in a designated clean area or in a drying oven.
- **Waste Management:** The rinsate from all three wash bins must be collected and disposed of as liquid hazardous waste (aqueous or solvent, as appropriate). Do not pour it down the drain.

Ophioglonol Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Ophioglonol** waste.



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Caption: Workflow for the segregation and disposal of **Ophioglonol** hazardous waste.

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